

(Z-Ala-Ala-Ala-Ala)2Rh110 stability in aqueous solutions

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Compound of Interest

Compound Name: (Z-Ala-Ala-Ala-Ala)2Rh110

Cat. No.: B15622421

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Technical Support Center: (Z-Ala-Ala-Ala-Ala)2Rh110

Welcome to the technical support center for the fluorogenic elastase substrate, **(Z-Ala-Ala-Ala-Ala)2Rh110**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the stability of this substrate in aqueous solutions and to offer troubleshooting assistance for common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What is **(Z-Ala-Ala-Ala-Ala)2Rh110** and how does it work?

(Z-Ala-Ala-Ala-Ala)2Rh110 is a sensitive and specific fluorogenic substrate for elastase.^{[1][2]}
^[3] The substrate itself is colorless and non-fluorescent. In the presence of elastase, the enzyme cleaves the peptide bonds between the alanine residues and the rhodamine 110 (Rh110) core. This cleavage occurs in a two-step process, first yielding a fluorescent monoamide intermediate, and then the highly fluorescent product, rhodamine 110.^{[4][5][6]} The increase in fluorescence intensity is directly proportional to the elastase activity and can be monitored using a fluorescence plate reader or spectrophotometer.^{[7][8]}

Q2: How should I store **(Z-Ala-Ala-Ala-Ala)2Rh110**?

For long-term storage, the lyophilized powder should be stored at -20°C, protected from light and moisture.^{[1][9]} Stock solutions are typically prepared in anhydrous dimethyl sulfoxide (DMSO) or dimethylformamide (DMF) and should also be stored at -20°C.^{[1][10]} To minimize freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes. Under these conditions, the product is stable for at least one to four years.^{[8][10]}

Q3: What is the solubility of **(Z-Ala-Ala-Ala-Ala)2Rh110** in aqueous solutions?

(Z-Ala-Ala-Ala-Ala)2Rh110 has poor solubility in aqueous solutions. It is recommended to first dissolve the substrate in an organic solvent like DMSO or DMF to create a concentrated stock solution.^{[1][10]} This stock solution can then be diluted into the aqueous assay buffer. Care must be taken to avoid precipitation of the substrate upon dilution.

Q4: Does the fluorescence of the product, rhodamine 110, depend on pH?

The fluorescence intensity of rhodamine 110 is stable over a wide pH range, typically from pH 3 to 9.^[5] This makes the substrate suitable for a variety of assay conditions without the need for precise pH control of the final fluorescence measurement.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
High background fluorescence	1. Spontaneous hydrolysis of the substrate: The substrate may be degrading in the aqueous assay buffer, leading to the release of fluorescent rhodamine 110 without enzymatic activity. This can be influenced by pH and temperature. [11] [12]	- Prepare the working solution of the substrate in the assay buffer immediately before use. - Perform a "substrate only" control (without enzyme) to measure the rate of spontaneous hydrolysis. - Optimize the pH of the assay buffer; neutral to slightly acidic pH may reduce the rate of non-enzymatic hydrolysis. - Run the assay at a lower temperature if the experimental design allows.
2. Contaminated reagents: The assay buffer or other reagents may be contaminated with fluorescent compounds or proteases.	- Use high-purity, sterile water and reagents to prepare all solutions. - Filter-sterilize the assay buffer.	
Precipitation of the substrate in the assay well	1. Low aqueous solubility: The concentration of the substrate in the final assay volume exceeds its solubility limit in the aqueous buffer.	- Decrease the final concentration of the substrate in the assay. - Increase the percentage of the organic co-solvent (e.g., DMSO) in the final assay volume. However, be cautious as high concentrations of organic solvents can affect enzyme activity. It is advisable to keep the final DMSO concentration below 1% if possible.
2. Buffer composition: The salt concentration or pH of the	- Test different buffer systems (e.g., Tris, HEPES, PBS) to	

buffer may be promoting precipitation.	find the optimal conditions for substrate solubility.	
Low or no fluorescence signal	1. Inactive enzyme: The elastase may have lost its activity due to improper storage or handling.	- Use a fresh aliquot of the enzyme. - Ensure the enzyme has been stored at the correct temperature and handled according to the manufacturer's instructions.
2. Sub-optimal assay conditions: The pH, temperature, or buffer composition may not be optimal for elastase activity.	- Consult the literature for the optimal conditions for your specific elastase. - Perform a positive control with a known active elastase and optimal conditions.	
3. Incorrect filter set on the fluorescence reader: The excitation and emission wavelengths are not set correctly for rhodamine 110.	- Use an excitation wavelength of approximately 485 nm and an emission wavelength of approximately 525 nm. [8] [10]	

Data Presentation

Illustrative Stability of (Z-Ala-Ala-Ala-Ala)2Rh110 in Aqueous Buffers

The following table provides an illustrative example of the expected stability of **(Z-Ala-Ala-Ala-Ala)2Rh110** in aqueous solutions. This data is intended for guidance and the actual stability may vary depending on the specific buffer composition and experimental conditions. It is highly recommended to perform a stability test using your own experimental setup.

Buffer pH	Temperature (°C)	Incubation Time (hours)	Illustrative % Spontaneous Hydrolysis
5.0	25	1	< 0.1%
5.0	37	1	< 0.2%
7.4	25	1	~ 0.5%
7.4	37	1	~ 1.0%
8.5	25	1	~ 1.5%
8.5	37	1	~ 3.0%

Note: This data is for illustrative purposes only and is based on general principles of peptide and rhodamine derivative stability. Actual rates of hydrolysis should be determined experimentally.

Experimental Protocols

Protocol for Assessing the Aqueous Stability of (Z-Ala-Ala-Ala)2Rh110

This protocol allows you to determine the rate of spontaneous hydrolysis of the substrate in your specific assay buffer.

Materials:

- **(Z-Ala-Ala-Ala-Ala)2Rh110**
- Anhydrous DMSO or DMF
- Your aqueous assay buffer (e.g., PBS, Tris, HEPES)
- Black, flat-bottom 96-well microplate
- Fluorescence microplate reader with appropriate filters for rhodamine 110 (Excitation ~485 nm, Emission ~525 nm)

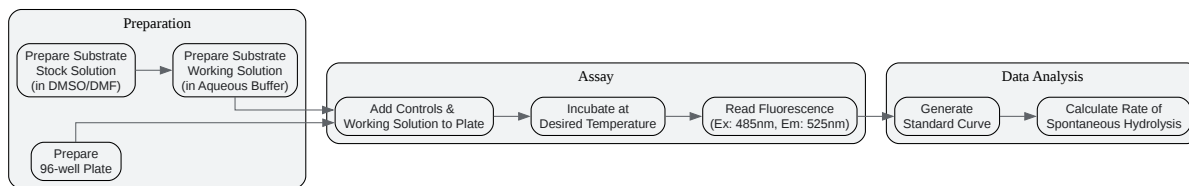
- Rhodamine 110 standard (for creating a standard curve)

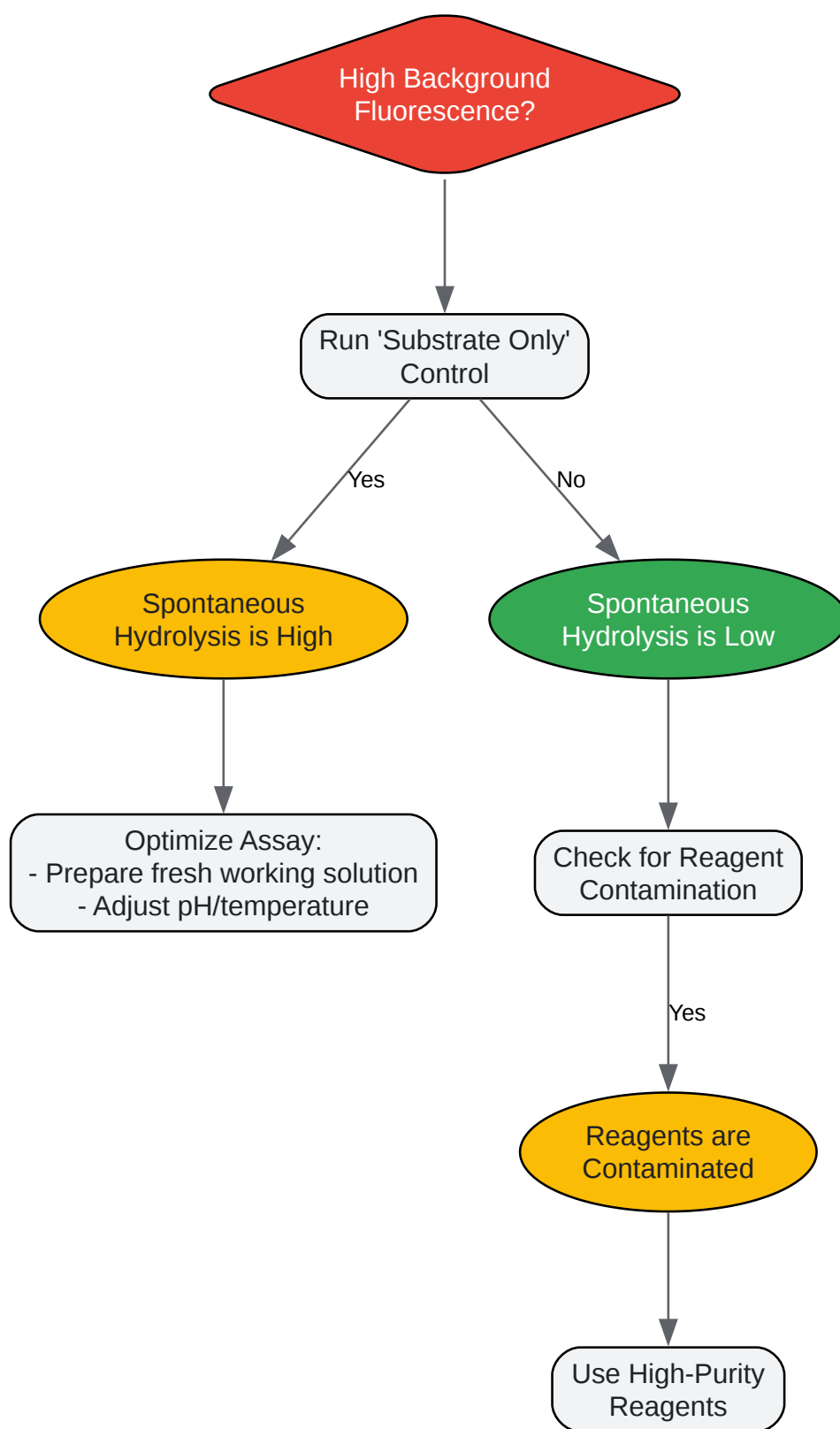
Procedure:

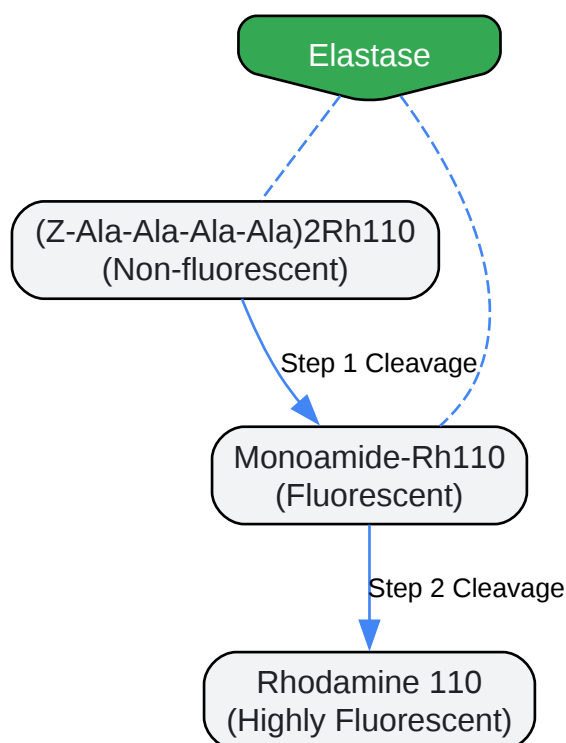
- Prepare a stock solution of the substrate: Dissolve **(Z-Ala-Ala-Ala-Ala)2Rh110** in DMSO or DMF to a final concentration of 1-10 mM.
- Prepare a standard curve of Rhodamine 110: Prepare a series of dilutions of the Rhodamine 110 standard in your assay buffer. This will be used to convert relative fluorescence units (RFU) to the concentration of hydrolyzed substrate.
- Prepare the working solution: Dilute the **(Z-Ala-Ala-Ala-Ala)2Rh110** stock solution in your pre-warmed assay buffer to the final concentration you will use in your experiments. Prepare this solution immediately before use.
- Set up the assay plate:
 - Add your assay buffer to the blank wells.
 - Add the Rhodamine 110 standard dilutions to the standard curve wells.
 - Add the **(Z-Ala-Ala-Ala-Ala)2Rh110** working solution to the test wells.
- Incubate the plate: Incubate the plate at your experimental temperature (e.g., 25°C or 37°C), protected from light.
- Measure fluorescence: Measure the fluorescence intensity at regular time intervals (e.g., 0, 15, 30, 60, and 120 minutes).
- Data Analysis:
 - Subtract the fluorescence of the blank from all readings.
 - Plot the standard curve of Rhodamine 110 concentration versus fluorescence.
 - Use the standard curve to determine the concentration of spontaneously hydrolyzed substrate at each time point.

- Calculate the rate of spontaneous hydrolysis (e.g., in $\mu\text{M}/\text{hour}$).

Visualizations







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